

Application Notes and Protocols for Intracerebroventricular Injection of NBQX

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Compound of Interest

Compound Name: NBQX

Cat. No.: B1676998

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Introduction

NBQX (2,3-dihydroxy-6-nitro-7-sulfamoyl-benzo[f]quinoxaline) is a potent and selective competitive antagonist of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors. Due to its ability to block excitatory neurotransmission mediated by these receptors, **NBQX** is a valuable tool in neuroscience research to investigate the roles of AMPA and kainate receptors in various physiological and pathological processes.

Intracerebroventricular (ICV) injection is a powerful technique that allows for the direct administration of **NBQX** into the central nervous system (CNS), bypassing the blood-brain barrier and enabling the study of its central effects.^[1] These application notes provide a detailed protocol for the ICV injection of **NBQX** in rodent models, along with relevant data and visualizations to guide researchers in their experimental design.

Data Presentation

NBQX Properties and Efficacy

Property	Value	Reference(s)
Mechanism of Action	Competitive antagonist of AMPA and kainate receptors	
IC ₅₀ for AMPA Receptors	0.15 µM	
IC ₅₀ for Kainate Receptors	4.8 µM	
Form for In Vivo Aqueous Solutions	NBQX disodium salt	[2]
Solubility of Disodium Salt in Water	Up to 50 mM	

Reported Dosages of NBQX (Various Administration Routes)

Animal Model	Administration Route	Dosage Range	Observed Effects	Reference(s)
Rat	Intraperitoneal (i.p.)	10 - 40 mg/kg	Anticonvulsant effects	[3]
Mouse	Intraperitoneal (i.p.)	3 - 30 mg/kg	Reduced alcohol consumption	[4]
Rat	Intravenous (i.v.)	30 mg/kg	Neuroprotection in focal ischemia	[5]
Mouse	Intracerebral Infusion	22 mM	Blockade of AMPA receptors in the striatum	

Experimental Protocols

Preparation of NBQX for Intracerebroventricular Injection

Materials:

- **NBQX** disodium salt (powder)
- Sterile, pyrogen-free vehicle:
 - 0.9% sterile saline
 - Artificial cerebrospinal fluid (aCSF)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional, for enhancing dissolution)
- Sterile filters (0.22 μ m)
- Hamilton syringes

Procedure:

- Choose the appropriate form: Use **NBQX** disodium salt for aqueous solutions suitable for in vivo injections.[\[2\]](#)
- Determine the desired concentration: Based on literature and experimental goals, calculate the required mass of **NBQX** disodium salt. A concentration of 22 mM has been used for direct brain infusion in mice.
- Reconstitution:
 - Aseptically weigh the required amount of **NBQX** disodium salt powder.
 - Transfer the powder to a sterile microcentrifuge tube.
 - Add the calculated volume of sterile saline or aCSF to the tube.
 - Gently vortex the solution to dissolve the powder. If needed, use an ultrasonic bath to aid dissolution.[\[6\]](#)

- Sterilization: Filter the reconstituted **NBQX** solution through a 0.22 µm sterile filter into a new sterile tube to ensure sterility before injection.
- Storage: Prepare fresh solutions on the day of the experiment. If short-term storage is necessary, store at 4°C for no longer than 24 hours. For longer-term storage of stock solutions, consult the manufacturer's recommendations, which may include storage at -20°C or -80°C.[6]

Stereotaxic Intracerebroventricular Injection Protocol (Rodent Model)

This protocol outlines the procedure for a single, acute ICV injection. For chronic studies, surgical implantation of a guide cannula is required.

Materials:

- Anesthesia (e.g., isoflurane, ketamine/xylazine cocktail)
- Stereotaxic apparatus
- Heating pad to maintain body temperature
- Surgical tools (scalpel, forceps, drill, etc.)
- Hamilton syringe with a 30-gauge needle
- Disinfectants (e.g., 70% ethanol, Betadine)
- Ophthalmic ointment
- Suturing material or tissue adhesive
- Bone wax

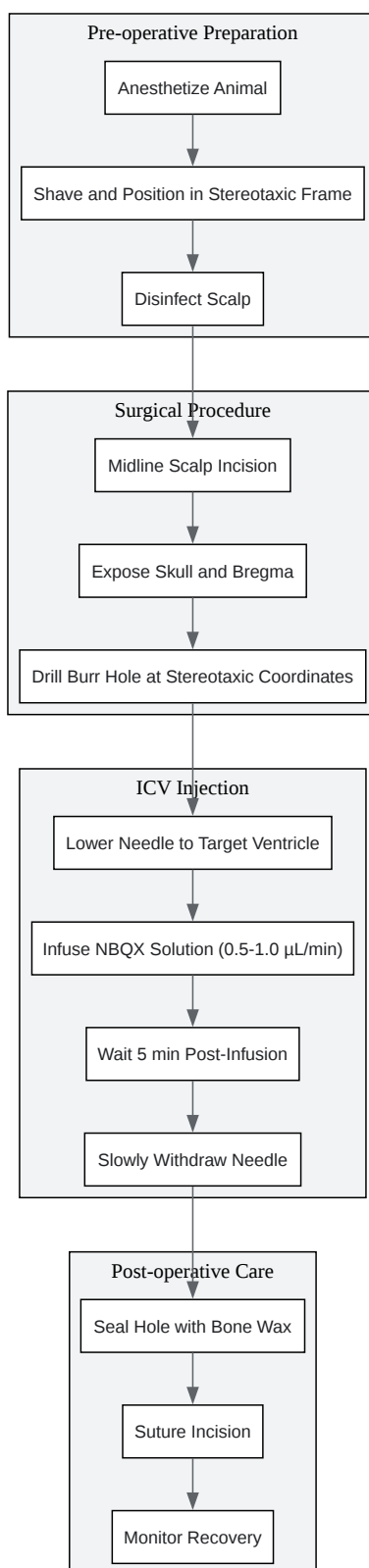
Procedure:

- Animal Preparation and Anesthesia:

- Anesthetize the animal using an appropriate anesthetic agent and dosage. Confirm the depth of anesthesia by checking for the absence of a pedal withdrawal reflex.
- Shave the fur from the scalp and place the animal in the stereotaxic apparatus, ensuring the head is level.
- Apply ophthalmic ointment to the eyes to prevent drying.
- Maintain the animal's body temperature using a heating pad.
- Surgical Procedure:
 - Disinfect the surgical area with an antiseptic solution.
 - Make a midline incision on the scalp to expose the skull.
 - Clear the skull surface of any connective tissue.
 - Identify and expose the bregma, the junction of the sagittal and coronal sutures.
- Drilling:
 - Using the stereotaxic coordinates for the lateral ventricle (relative to bregma), mark the injection site.
 - Typical coordinates for Mouse: Anteroposterior (AP): -0.3 mm to -0.5 mm; Mediolateral (ML): ± 1.0 mm.
 - Typical coordinates for Rat: Anteroposterior (AP): -0.8 mm to -0.9 mm; Mediolateral (ML): ± 1.5 mm.
 - Carefully drill a small hole through the skull at the marked coordinates, avoiding damage to the underlying dura mater.
- Intracerebroventricular Injection:
 - Lower the Hamilton syringe needle through the drilled hole to the desired depth to target the lateral ventricle.

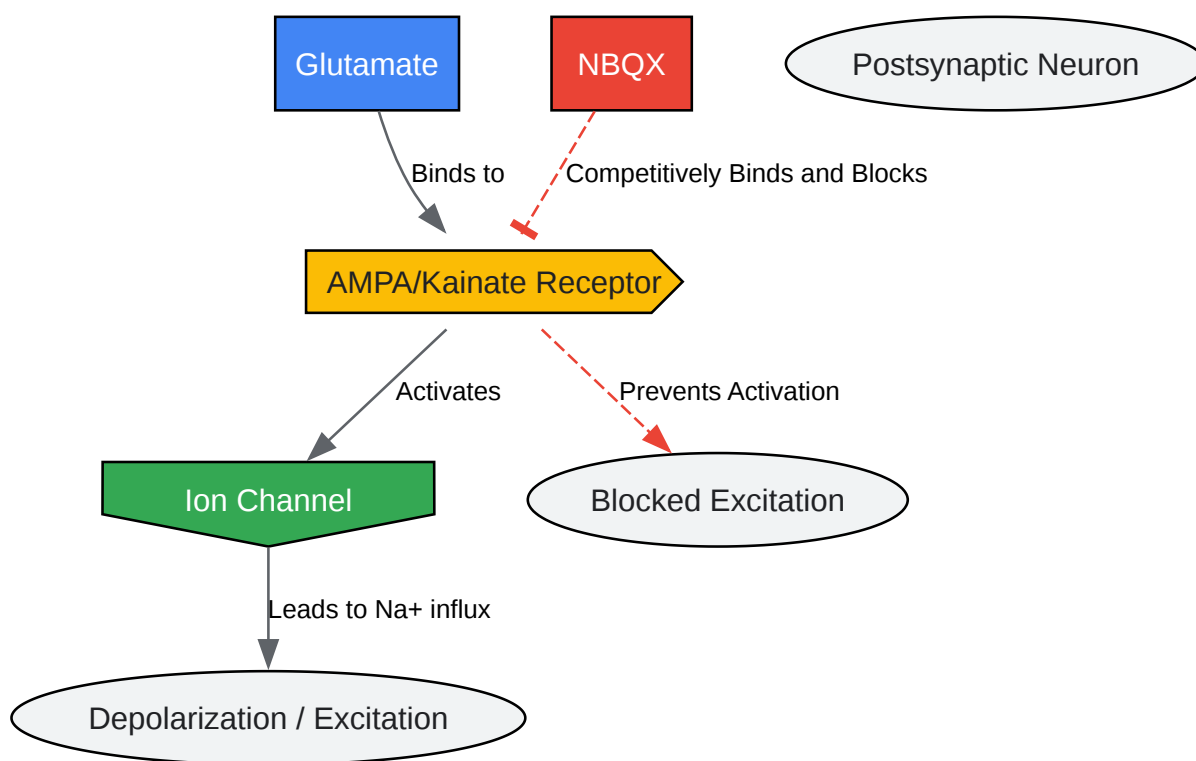
- Typical coordinates for Mouse: Dorsoventral (DV): -3.0 mm from the skull surface.
- Typical coordinates for Rat: Dorsoventral (DV): -3.5 to -4.0 mm from the skull surface.
- Infuse the prepared **NBQX** solution at a slow and controlled rate (e.g., 0.5-1.0 $\mu\text{L}/\text{min}$) to prevent a rapid increase in intracranial pressure. The typical injection volume is 1-5 μL for rats and 0.5-2 μL for mice.
- After the injection is complete, leave the needle in place for an additional 5 minutes to allow for diffusion and to minimize backflow upon withdrawal.
- Slowly withdraw the needle.
- Post-operative Care:
 - Seal the burr hole with bone wax.
 - Suture the scalp incision or close it with tissue adhesive.
 - Administer analgesics as per institutional guidelines.
 - Place the animal in a clean, warm cage and monitor it closely until it has fully recovered from anesthesia.
 - Provide easily accessible food and water.

Visualizations



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Caption: Experimental workflow for intracerebroventricular injection of **NBQX**.



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Caption: Signaling pathway showing **NBQX** antagonism at the AMPA/kainate receptor.

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